

An In-depth Technical Guide to Diisopropyl Maleate (CAS: 10099-70-4)

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Compound of Interest

Compound Name: *Diisopropyl maleate*

Cat. No.: *B158051*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diisopropyl maleate**, a versatile organic compound with significant applications in chemical synthesis and material science. This document details its chemical and physical properties, synthesis protocols, and its role as a key intermediate in the formation of complex molecules relevant to pharmaceutical development.

Chemical Identity and Properties

Diisopropyl maleate, with the CAS number 10099-70-4, is the diisopropyl ester of maleic acid. [1] Its chemical structure features a cis-configured carbon-carbon double bond, which is a key site for its reactivity.[1]

Table 1: Physicochemical Properties of **Diisopropyl Maleate**

Property	Value
IUPAC Name	2-Butenedioic acid (Z)-, bis(1-methylethyl) ester[1]
Synonyms	Maleic acid, diisopropyl ester; (Z)-2-Butenedioic acid diisopropyl ester[1]
Molecular Formula	C ₁₀ H ₁₆ O ₄ [1]
Molecular Weight	200.23 g/mol [1]
Physical State	Liquid[1]
Melting Point	-30.15°C[1]
Boiling Point	225.5°C at 760 mmHg[1]
Density	1.027 g/cm ³ [1]
Refractive Index	1.445[1]
Flash Point	112.3°C[1]
Water Solubility	9.9 g/L at 20°C[1]
LogP (Octanol-Water)	1.95[1]
Vapor Pressure	6.2 Pa at 25°C[1]

Synthesis of Diisopropyl Maleate

The most common industrial synthesis of **diisopropyl maleate** is through the direct esterification of maleic anhydride with isopropanol.[1] This reaction is typically catalyzed by an acid.

Experimental Protocol: Acid-Catalyzed Esterification of Maleic Anhydride

Materials:

- Maleic anhydride
- Isopropanol

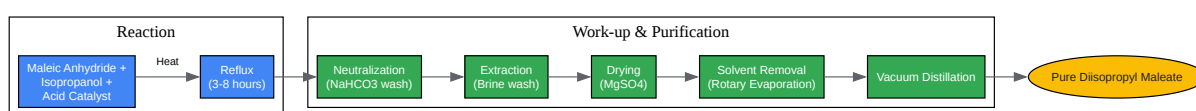
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Sodium bicarbonate solution (for neutralization)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve maleic anhydride in an excess of isopropanol. The molar ratio of isopropanol to maleic anhydride is typically between 3:1 and 8:1.^[2]
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid (e.g., 1-2% by weight of maleic anhydride) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain the temperature for 3-8 hours.^[2] The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Neutralization:** Transfer the mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- **Extraction:** Wash the organic layer with brine to remove any remaining aqueous impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.

- Solvent Removal: Filter off the drying agent and remove the excess isopropanol using a rotary evaporator.
- Purification: The crude **diisopropyl maleate** can be further purified by vacuum distillation to obtain the final product.

Logical Relationship: Synthesis Workflow



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Caption: Workflow for the synthesis of **diisopropyl maleate**.

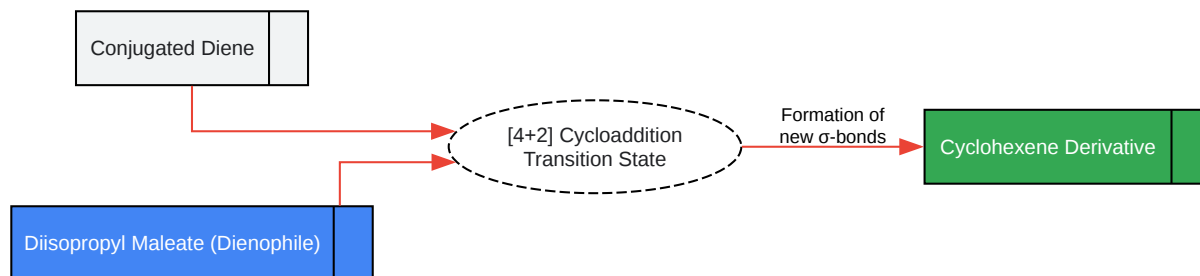
Applications in Drug Development and Organic Synthesis

While **diisopropyl maleate** is not known to be directly bioactive, it serves as a crucial intermediate in the synthesis of more complex molecules, some of which have pharmaceutical applications.^{[3][4]} Its utility stems from the reactive double bond, making it a valuable building block in various organic reactions.

Diels-Alder Reactions:

Diisopropyl maleate can act as a dienophile in Diels-Alder reactions, a powerful method for forming six-membered rings.^[5] This reaction is fundamental in the synthesis of many natural products and pharmaceutically active compounds. The general scheme involves the reaction of a conjugated diene with the alkene (dienophile) of **diisopropyl maleate** to form a cyclohexene derivative.

Signaling Pathway: General Diels-Alder Reaction



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Caption: General scheme of a Diels-Alder reaction with **diisopropyl maleate**.

The ability to introduce functionality and stereochemistry in a controlled manner through reactions like the Diels-Alder makes **diisopropyl maleate** a versatile tool for medicinal chemists.

Other Applications:

Beyond its role in cycloaddition reactions, **diisopropyl maleate** is also utilized in:

- Polymer formulations: As a cross-linking agent.^[5]
- Adhesive formulations.^[5]
- Plasticizer applications.^[5]
- Coatings and films: To enhance hardness and toughness.^[5]

Safety and Handling

Diisopropyl maleate is classified as a skin sensitizer and may cause an allergic skin reaction.^[6] It is also reported to cause serious eye irritation.^[7] Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

First Aid Measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Skin Contact: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.
- Inhalation: Remove person to fresh air and keep comfortable for breathing.

This product is intended for research and development use only and is not for drug, household, or other uses.^[4]

Conclusion

Diisopropyl maleate is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. Its straightforward synthesis and the reactivity of its carbon-carbon double bond make it a useful building block in organic synthesis, particularly in the construction of cyclic systems relevant to drug discovery and development. Proper safety precautions are essential when handling this compound due to its potential as a skin and eye irritant.

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